

# Synthesis of Aluminum Chromate in the Laboratory: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Aluminum chromate

Cat. No.: B13798094

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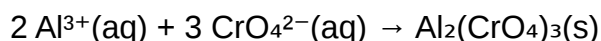
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the laboratory synthesis of **aluminum chromate**,  $\text{Al}_2(\text{CrO}_4)_3$ . The primary method detailed is a precipitation reaction, a common and effective technique for the synthesis of insoluble metal salts. Due to the hazardous nature of hexavalent chromium compounds, all procedures must be conducted with appropriate personal protective equipment (PPE) and in a well-ventilated fume hood.

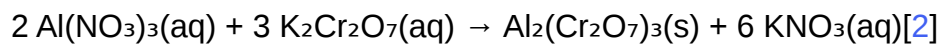
## Overview and Principles

**Aluminum chromate** is a yellow solid that is insoluble in water.[1] Its synthesis in a laboratory setting is most readily achieved through a precipitation reaction by combining a soluble aluminum salt with a soluble chromate salt. The resulting insoluble **aluminum chromate** can then be isolated from the aqueous solution by filtration.

The general chemical equation for this reaction is:



Alternatively, a soluble dichromate salt can be used as the chromium source. The reaction with aluminum nitrate to form insoluble aluminum dichromate proceeds according to the following balanced equation:[2]



This protocol will focus on the use of potassium chromate as the precipitating agent.

## Experimental Protocols

This section outlines a detailed methodology for the synthesis of **aluminum chromate** via a precipitation reaction.

## Materials and Reagents

Reagent/Material	Grade	Supplier	Notes
Aluminum Nitrate Nonahydrate (Al(NO <sub>3</sub> ) <sub>3</sub> ·9H <sub>2</sub> O)	ACS Reagent Grade	Sigma-Aldrich	
Potassium Chromate (K <sub>2</sub> CrO <sub>4</sub> )	ACS Reagent Grade	Fisher Scientific	Toxic, Carcinogen
Deionized Water	High Purity	Millipore	
Beakers (250 mL, 500 mL)	Borosilicate Glass	Pyrex	
Graduated Cylinders (100 mL)	Class A	VWR	
Magnetic Stirrer and Stir Bar	IKA		
Büchner Funnel and Flask			
Filter Paper	Whatman No. 1		
Drying Oven			
Spatula and Weighing Paper			

## Synthesis Procedure

### Step 1: Preparation of Reactant Solutions

- Aluminum Nitrate Solution (0.5 M): Weigh 93.78 g of aluminum nitrate nonahydrate (Al(NO<sub>3</sub>)<sub>3</sub>·9H<sub>2</sub>O). Dissolve the solid in 200 mL of deionized water in a 500 mL beaker. Stir the solution using a magnetic stirrer until all the solid has dissolved. Add deionized water to bring the final volume to 500 mL.
- Potassium Chromate Solution (0.5 M): Weigh 48.55 g of potassium chromate (K<sub>2</sub>CrO<sub>4</sub>). Dissolve the solid in 200 mL of deionized water in a 500 mL beaker. Stir the solution until the

solid is completely dissolved. Add deionized water to a final volume of 500 mL.

#### Step 2: Precipitation of **Aluminum Chromate**

- Place the beaker containing the 500 mL of 0.5 M aluminum nitrate solution on a magnetic stirrer.
- Slowly add the 0.5 M potassium chromate solution to the aluminum nitrate solution dropwise while stirring continuously.
- A yellow precipitate of **aluminum chromate** will form immediately.<sup>[1]</sup>
- Continue adding the potassium chromate solution until the precipitation appears complete.
- Allow the mixture to stir for an additional 30 minutes to ensure complete reaction and to promote particle growth for easier filtration.

#### Step 3: Isolation and Purification of the Product

- Set up a Büchner funnel with Whatman No. 1 filter paper connected to a vacuum flask.
- Wet the filter paper with a small amount of deionized water to ensure a good seal.
- Turn on the vacuum and pour the reaction mixture into the Büchner funnel to separate the precipitate.
- Wash the precipitate with three portions of 50 mL of deionized water to remove any soluble impurities.
- Continue to draw air through the filter cake for 15-20 minutes to partially dry the product.

#### Step 4: Drying and Storage

- Carefully transfer the filter cake to a pre-weighed watch glass.
- Place the watch glass in a drying oven set at 80-100°C for several hours until a constant weight is achieved.

- Allow the dried **aluminum chromate** powder to cool to room temperature in a desiccator.
- Weigh the final product and calculate the percentage yield.
- Store the **aluminum chromate** in a tightly sealed container, properly labeled with the chemical name, formula, and date of synthesis.

## Data Presentation

The following table summarizes the key quantitative parameters for this synthesis protocol.

Parameter	Value
Molar Mass of $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$	375.13 g/mol
Molar Mass of $\text{K}_2\text{CrO}_4$	194.19 g/mol
Molar Mass of $\text{Al}_2(\text{CrO}_4)_3$	401.94 g/mol
Concentration of $\text{Al}(\text{NO}_3)_3$ Solution	0.5 M
Concentration of $\text{K}_2\text{CrO}_4$ Solution	0.5 M
Theoretical Yield	To be calculated based on limiting reagent
Experimental Yield	To be measured
Percentage Yield	$(\text{Experimental Yield} / \text{Theoretical Yield}) \times 100\%$
Appearance of Product	Yellow solid

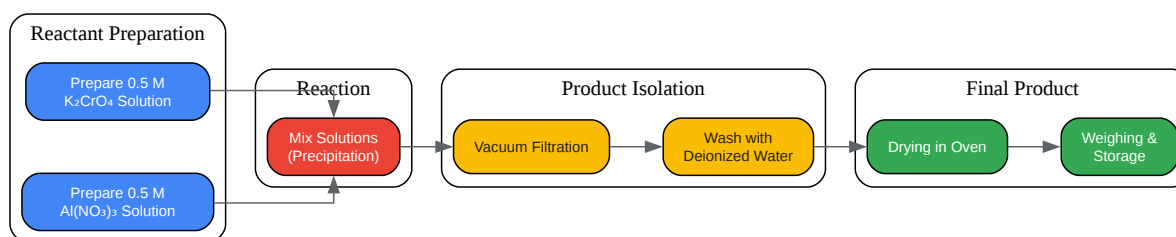
## Safety Precautions

- Hexavalent chromium compounds are highly toxic, carcinogenic, and environmental hazards. Always handle potassium chromate and the resulting **aluminum chromate** in a fume hood.
- Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.
- Avoid inhalation of dust from the powdered chemicals.

- Dispose of all chemical waste according to institutional and environmental regulations.

## Visualization of the Experimental Workflow

The following diagram illustrates the logical flow of the **aluminum chromate** synthesis protocol.



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Caption: Experimental workflow for the synthesis of **aluminum chromate**.

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## References

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